

Essential Guide to the Safe Disposal of 2H-indazol-2-ylacetic Acid

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Compound of Interest

Compound Name: 2H-indazol-2-ylacetic acid

Cat. No.: B1313838

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This document provides comprehensive, step-by-step guidance for the proper and safe disposal of **2H-indazol-2-ylacetic acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Immediate Safety and Handling Precautions:

Prior to handling **2H-indazol-2-ylacetic acid**, it is imperative to consult the Safety Data Sheet (SDS) and be fully aware of its potential hazards. This compound is classified as harmful if swallowed, a skin irritant, a serious eye irritant, and may cause respiratory irritation.^[1] Always wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. All handling of this substance should occur in a well-ventilated area, preferably within a chemical fume hood.

Chemical and Physical Properties

A summary of the key quantitative data for **2H-indazol-2-ylacetic acid** is presented below for easy reference.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₉ H ₈ N ₂ O ₂ |
| Molecular Weight | 176.17 g/mol [1] |
| Appearance | Cream powder[2] |
| Purity | ≥ 95% |
| CAS Number | 58037-05-1[2] |

Experimental Disposal Protocol

The primary and recommended method for the disposal of **2H-indazol-2-ylacetic acid** is through an approved hazardous waste disposal service. Due to its hazardous nature, it should not be disposed of down the drain or in regular solid waste.

Step-by-Step Disposal Procedure:

- Waste Segregation:
 - Designate a specific, clearly labeled waste container for **2H-indazol-2-ylacetic acid** and any materials contaminated with it (e.g., weighing boats, contaminated gloves, pipette tips).
 - The container should be made of a material compatible with acidic organic compounds, such as high-density polyethylene (HDPE).
 - Do not mix this waste with other chemical waste streams unless compatibility has been verified.
- Container Labeling:
 - Label the waste container with a "Hazardous Waste" tag.
 - Clearly write the full chemical name: "**2H-indazol-2-ylacetic acid**".
 - Indicate the hazards associated with the chemical: "Harmful," "Irritant."

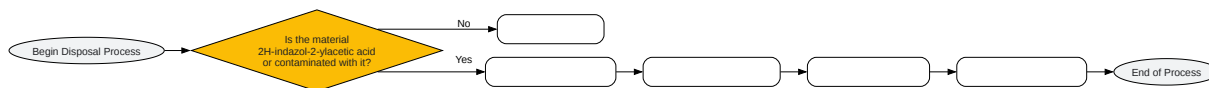
- Keep an accurate record of the amount of waste added to the container.
- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
 - Ensure the storage area is away from incompatible materials.
 - The container should be kept closed at all times except when adding waste.
- Disposal Request:
 - Once the waste container is full, or if the waste has been stored for a period approaching your institution's limit (e.g., 90 days), arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.
 - Follow your institution's specific procedures for requesting a hazardous waste pickup.

Accidental Spill Cleanup:

In the event of a spill, evacuate the immediate area and ensure adequate ventilation. Wearing appropriate PPE, absorb the spill with an inert, non-combustible absorbent material such as vermiculite or sand. Collect the absorbed material and any contaminated soil into a suitable container for disposal as hazardous waste. Do not allow the product to enter drains or waterways.

Disposal Decision Workflow

The following diagram illustrates the logical steps for making decisions regarding the disposal of **2H-indazol-2-ylacetic acid**.



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Caption: Disposal workflow for **2H-indazol-2-ylacetic acid**.

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References

- 1. 2-(2H-indazol-2-yl)acetic acid | C₉H₈N₂O₂ | CID 12252435 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
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